

An In-depth Technical Guide to 2-Chloro-9,10-diphenylanthracene

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Compound of Interest

Compound Name: 2-Chloro-9,10-diphenylanthracene

CAS No.: 43217-28-3

Cat. No.: B1582008

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This guide provides a comprehensive technical overview of **2-Chloro-9,10-diphenylanthracene**, a key fluorescent dye and a derivative of the well-studied polycyclic aromatic hydrocarbon, 9,10-diphenylanthracene (DPA). This document is intended for researchers, scientists, and professionals in drug development, offering insights into its synthesis, properties, and applications, with a focus on leveraging its unique characteristics in scientific research.

Core Compound Identification and Properties

2-Chloro-9,10-diphenylanthracene is distinguished by the addition of a chlorine atom to the anthracene core of DPA. This substitution subtly modulates the electronic and photophysical properties of the parent molecule.

Identifier	Value	Source
CAS Number	43217-28-3	[1]
Chemical Formula	C ₂₆ H ₁₇ Cl	[1]
Molar Mass	364.87 g·mol ⁻¹	[1]

The parent compound, 9,10-diphenylanthracene, is a slightly yellow powder, a characteristic likely shared by its chlorinated derivative.[2] The introduction of the chloro-substituent is expected to influence the compound's solubility, crystal packing, and electronic properties, which in turn affects its application in various fields.

Structural Representation

The molecular structure of **2-Chloro-9,10-diphenylanthracene** is depicted below, illustrating the chlorinated anthracene core with two phenyl substituents.

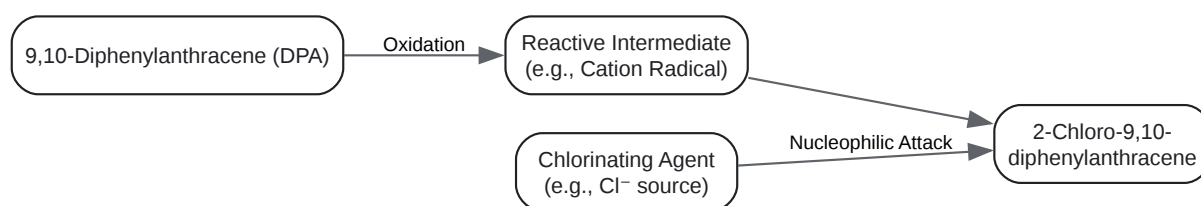
Caption: Molecular structure of **2-Chloro-9,10-diphenylanthracene**.

Synthesis of 2-Chloro-9,10-diphenylanthracene

The primary route for the synthesis of **2-Chloro-9,10-diphenylanthracene** is through the direct chlorination of the parent compound, 9,10-diphenylanthracene. A notable method for this transformation was described by Evans and Blount, which involves the reaction of cation radicals of 9,10-diphenylanthracene.[1]

While the detailed experimental protocol from the original literature should be consulted for precise execution, the general principle involves the generation of a reactive intermediate from DPA that subsequently reacts with a chlorine source.

A plausible synthetic workflow is outlined below:



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Caption: General synthetic workflow for **2-Chloro-9,10-diphenylanthracene**.

For context, the synthesis of the parent 9,10-diphenylanthracene can be achieved through various methods, including a Suzuki-Miyaura cross-coupling reaction between a 9,10-dihaloanthracene (such as 9,10-dichloroanthracene or 9,10-dibromoanthracene) and phenylboronic acid, catalyzed by a palladium complex.[3][4]

Applications in Research and Development

While the most widely known application of **2-Chloro-9,10-diphenylanthracene** is as a fluorescent dye in glow sticks to produce a blue-green glow, its utility extends into more specialized scientific domains.[1] The parent DPA and its derivatives are recognized for their high fluorescence quantum yields, making them valuable in the development of organic light-emitting diodes (OLEDs) and as fluorescent probes.[2][3]

Derivatives of 9,10-diphenylanthracene are being explored as:

- Deep-blue emitters in OLEDs: The rigid, highly fluorescent anthracene core is an excellent scaffold for creating efficient and stable blue-light-emitting materials for displays and lighting. [5]
- Fluorescent Probes: By attaching specific recognition moieties to the DPA core, it is possible to design fluorescent sensors for ions and biomolecules. The fluorescence of the DPA unit can be modulated by interactions with the target analyte, often through mechanisms like photoinduced electron transfer (PET).[3]

Although specific applications of the 2-chloro derivative in drug development are not extensively documented in publicly available literature, its structural similarity to other DPA

derivatives used in bioimaging and sensing suggests its potential in these areas. The chlorine substituent can serve as a handle for further functionalization or can subtly tune the photophysical properties to be better suited for specific biological environments.

Experimental Protocols

General Protocol for Fluorescence Spectroscopy

The following is a generalized procedure for characterizing the fluorescence properties of **2-Chloro-9,10-diphenylanthracene**, based on standard practices for similar fluorophores.

Materials:

- **2-Chloro-9,10-diphenylanthracene**
- Spectroscopic grade solvent (e.g., cyclohexane, toluene, or dichloromethane)
- Spectrofluorometer
- Quartz cuvettes

Procedure:

- Prepare a dilute stock solution of **2-Chloro-9,10-diphenylanthracene** in the chosen solvent.
- From the stock solution, prepare a series of dilutions to determine the optimal concentration for fluorescence measurements, ensuring the absorbance is within the linear range of the instrument (typically < 0.1 AU).
- Record the absorption spectrum to determine the absorption maxima (λ_{max}).
- Set the excitation wavelength of the spectrofluorometer to one of the absorption maxima.
- Record the fluorescence emission spectrum.
- To determine the fluorescence quantum yield, a reference standard with a known quantum yield in the same solvent is required. 9,10-Diphenylanthracene itself is an excellent standard, with a quantum yield approaching 1 in cyclohexane.^{[6][7]}

Comparative Photophysical Data

The photophysical properties of **2-Chloro-9,10-diphenylanthracene** are expected to be similar to, yet distinct from, its parent compound due to the electronic effects of the chlorine atom. The following table provides data for 9,10-diphenylanthracene as a reference.

Property	9,10-Diphenylanthracene	Source
Absorption Maxima (in cyclohexane)	~372.5 nm	[6][8]
Molar Extinction Coefficient (at 372.5 nm)	14,000 M ⁻¹ cm ⁻¹	[6][8]
Emission Maxima (in cyclohexane)	~400-450 nm	[9]
Fluorescence Quantum Yield (in cyclohexane)	~0.97 - 1.0	[6]

The introduction of a halogen atom onto an aromatic system can sometimes lead to a "heavy-atom effect," which may increase the rate of intersystem crossing and potentially lower the fluorescence quantum yield. However, for a single chlorine substitution, this effect may be minimal.[5]

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **2-Chloro-9,10-diphenylanthracene**. While a specific safety data sheet (SDS) for this compound is not readily available, the data for the parent compound, 9,10-diphenylanthracene, can serve as a guideline.

- Handling: Avoid contact with skin and eyes. Do not breathe dust.
- Storage: Keep in a dry, cool, and well-ventilated place. Keep the container tightly closed.

Due to its chlorinated nature, additional caution is warranted, and it should be handled in a fume hood with appropriate personal protective equipment (PPE), including gloves and safety

glasses.

Conclusion

2-Chloro-9,10-diphenylanthracene, identified by its CAS number 43217-28-3, is a valuable fluorescent compound with established use in chemiluminescence applications and significant potential in materials science and as a scaffold for fluorescent probes. Its synthesis via chlorination of 9,10-diphenylanthracene provides a direct route to this functionalized polycyclic aromatic hydrocarbon. Further research into its specific photophysical properties and its application in areas such as bioimaging and sensing could unlock new opportunities for this versatile molecule in drug development and other advanced scientific fields.

References

- BenchChem. (2025).
- Li, H., et al. (2019). Structure, Optical, and Thermal Properties of 9, 10-Diphenylanthracene Crystals. MDPI.
- Oregon Medical Laser Center. (2017). 9,10-Diphenylanthracene. OMLC.
- Morris, J. V., Mahaney, M. A., & Huber, J. R. (1976). Fluorescence quantum yield determinations. 9,10-Diphenylanthracene as a reference standard in different solvents. *The Journal of Physical Chemistry*, 80(9), 969-974.
- Grajulevicius, J. V., et al. (2014). Non-symmetric 9,10-diphenylanthracene-based deep-blue emitters with enhanced charge transport properties. *Physical Chemistry Chemical Physics*, 16(15), 7089-7101.
- Steer, R. P., & Verrall, R. E. (2007). Synthesis and Verification of 9,10-Diphenylanthracene and Its Utility as a Fluorescer in a Peroxyoxalate Chemiluminescence System. *An Organic Laboratory Project Integrating Synthesis with Fluorescence and Chemiluminescence*.
- Wikipedia. (2025). **2-Chloro-9,10-diphenylanthracene**. Wikipedia.
- Wikipedia. (2025). 9,10-Diphenylanthracene. Wikipedia.
- Google Patents. (2003). US6566572B2 - Process for producing 9,10-diphenylanthracene.
- Zherebov, A. Y., et al. (2023).
- Lindsey, J. S., et al. (2018). PhotochemCAD 3: A Program and Spectral Databases for Photochemical Calculations. *Photochemistry and Photobiology*, 94(2), 290-327.
- Darzi, E. R., et al. (2023). Facile synthesis of 2-aza-9,10-diphenylanthracene and the effect of precise nitrogen atom incorporation on OLED emitters performance.
- Suzuki, K., et al. (2002). Reevaluation of absolute luminescence quantum yields of standard solutions using a spectrometer with an integrating sphere and a CCD detector. *Physical Chemistry Chemical Physics*, 4(24), 5909-5914.

- Wang, Y., et al. (2020). Aggregation-induced emission compounds based on 9,10-diheteroarylanthracene and their applications in cell imaging. RSC Advances, 10(4), 2110-2116.

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Sources

- [1. 2-Chloro-9,10-diphenylanthracene - Wikipedia \[en.wikipedia.org\]](#)
- [2. 9,10-Diphenylanthracene - Wikipedia \[en.wikipedia.org\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [4. US6566572B2 - Process for producing 9,10-diphenylanthracene - Google Patents \[patents.google.com\]](#)
- [5. Non-symmetric 9,10-diphenylanthracene-based deep-blue emitters with enhanced charge transport properties - Physical Chemistry Chemical Physics \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [6. 9,10-Diphenylanthracene \[omlc.org\]](#)
- [7. pubs.acs.org \[pubs.acs.org\]](#)
- [8. photochemcad.com \[photochemcad.com\]](#)
- [9. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chloro-9,10-diphenylanthracene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1582008/docs#an-in-depth-technical-guide-to-2-chloro-9-10-diphenylanthracene\]](https://www.benchchem.com/product/b1582008/docs#an-in-depth-technical-guide-to-2-chloro-9-10-diphenylanthracene)

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